

Application Notes and Protocols for In Vitro Antibacterial Assays of OP-145

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Compound of Interest

Compound Name: OP-145

Cat. No.: B15566390

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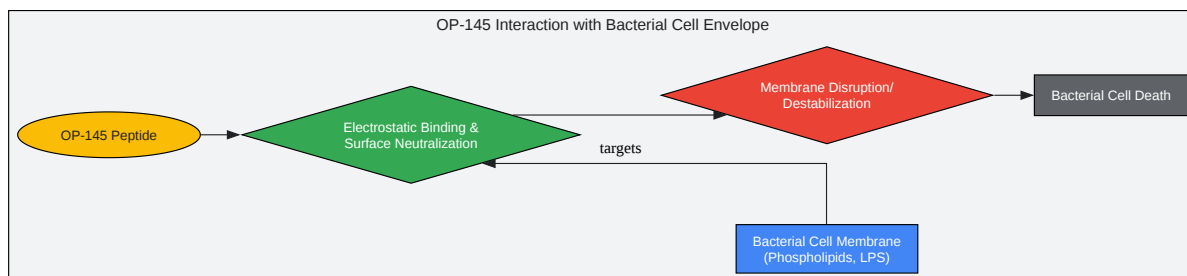
For Researchers, Scientists, and Drug Development Professionals

Introduction

OP-145 is a synthetic antimicrobial peptide (AMP) derived from the human cathelicidin LL-37. [1][2] It has demonstrated significant in vitro activity against a range of bacteria, including clinically relevant drug-resistant strains such as Methicillin-resistant *Staphylococcus aureus* (MRSA). [1][3] This document provides detailed protocols for key in vitro assays to evaluate the antibacterial efficacy of **OP-145**, including determination of minimum inhibitory concentration (MIC), time-kill kinetics, and anti-biofilm activity.

Mechanism of Action

OP-145 exerts its antibacterial effect primarily through interaction with and disruption of the bacterial cell membrane. While it exhibits potent bactericidal activity, some studies suggest that for Gram-negative bacteria like *Escherichia coli*, its mechanism may not involve significant membrane permeabilization but rather a neutralization of the surface charge, leading to membrane destabilization and cell death. [4] For Gram-positive bacteria, membrane disruption appears to be a more prominent mechanism. [5]



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Proposed mechanism of action for **OP-145**.

Data Summary

The following tables summarize the quantitative data for **OP-145**'s in vitro antibacterial activity as reported in the literature.

Table 1: Minimum Inhibitory Concentrations (MICs) of **OP-145**

Bacterial Strain	MIC (μM)	MIC (mg/L)	Reference
Escherichia coli ATCC25992	12.8	~36.7	[4]
E. coli LPS mutants	12.8	~36.7	[4]

Note: Conversion from μM to mg/L is approximated based on the molecular weight of **OP-145**.

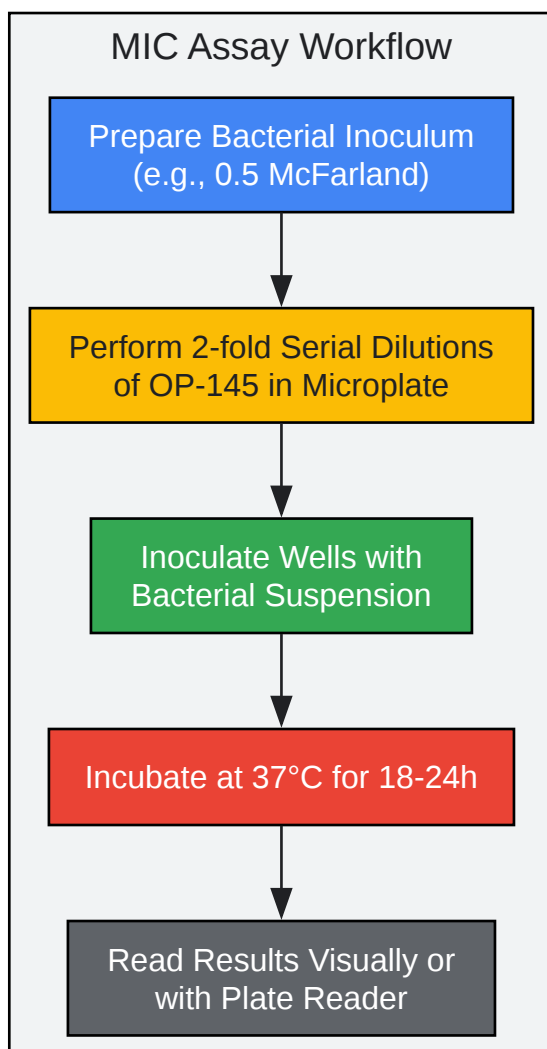
Table 2: Lethal Concentrations (LC99.9%) of **OP-145**

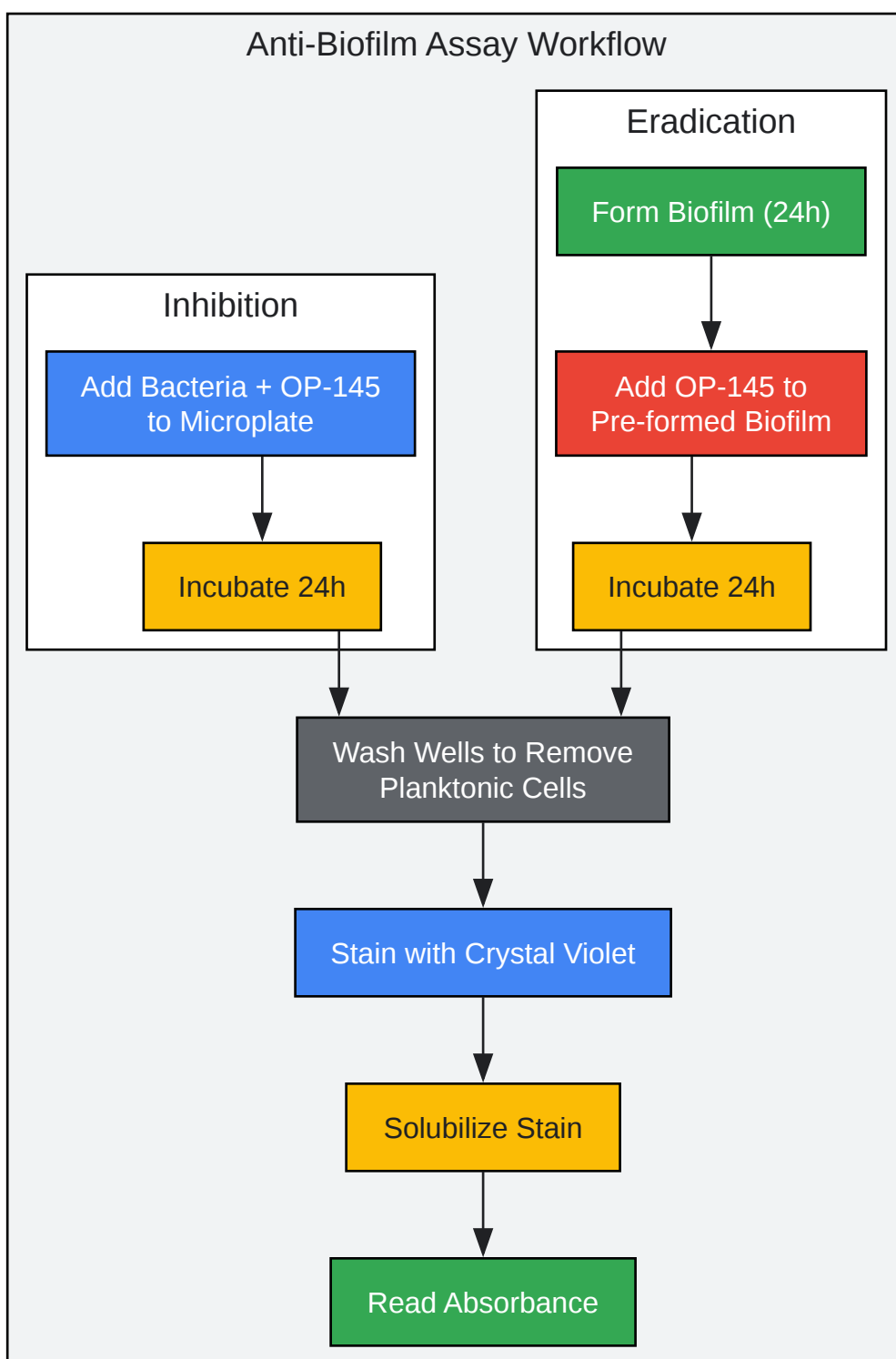
Bacterial Strain	Inoculum (CFU/mL)	Incubation Time	LC99.9% (μM)	Reference
Escherichia coli	1 x 10 ⁶	5 min	6.4	[5]
Enterococcus hirae	1 x 10 ⁶	5 min	3.2	[5]
Enterococcus hirae	1 x 10 ⁶	10 min	1.6	[6]
Enterococcus hirae	1 x 10 ⁶	60 min	0.8	[6]

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines the broth microdilution method to determine the MIC of **OP-145**.





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